

An In-depth Technical Guide to the pKa of 3-Acrylamidophenylboronic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Acrylamidophenylboronic acid

Cat. No.: B034243

[Get Quote](#)

This technical guide provides a comprehensive exploration of the acid dissociation constant (pKa) of **3-Acrylamidophenylboronic acid** (3-APB), a versatile monomer crucial in the development of stimuli-responsive materials. For researchers, scientists, and professionals in drug development, understanding the pKa of 3-APB is fundamental to harnessing its pH-dependent behaviors for applications such as glucose sensors, self-regulated insulin delivery systems, and boronate affinity chromatography.^{[1][2]}

Core Properties and pKa of 3-Acrylamidophenylboronic Acid

3-Acrylamidophenylboronic acid (3-APB) is a functional monomer that possesses both a polymerizable acrylamide group and a pH-responsive phenylboronic acid moiety.^[3] The boronic acid group can exist in equilibrium between an uncharged, trigonal planar state and a negatively charged, tetrahedral boronate form.^[4] This transition is pH-dependent and is the cornerstone of its utility in smart materials. The pKa is the pH at which these two forms are present in equal concentrations.

Quantitative Data Summary

The physicochemical properties of **3-Acrylamidophenylboronic acid** are summarized below. The reported pKa values vary slightly across different studies, which can be attributed to variations in experimental conditions such as solvent, temperature, and ionic strength.

Property	Value	Significance	Source(s)
pKa	~9.0 - 9.3	Defines the pH range for the transition from the hydrophobic boronic acid to the hydrophilic boronate form.	[4] [5] [6]
Predicted pKa	8.05 ± 0.10	Computationally derived value, useful for theoretical modeling.	[1]
Binding pH	~6.5	Effective pH for binding diols when immobilized on a silica hybrid monolith.	[2]
Molecular Formula	C ₉ H ₁₀ BNO ₃	Indicates the elemental composition of the molecule.	[1] [7]
Molecular Weight	190.994 g/mol	Important for stoichiometric calculations in synthesis and polymerization.	[1]
Melting Point	129-146°C	A basic physical characteristic of the compound in its solid state.	[1]
Predicted Density	1.22 ± 0.1 g/cm ³	Provides an estimate of the compound's density.	[1]

Experimental Protocols

Detailed methodologies are essential for the accurate determination and application of 3-APB's properties. Below are protocols for its synthesis and pKa determination.

Protocol 1: Synthesis of 3-Acrylamidophenylboronic Acid

This protocol is adapted from methods involving the reaction of 3-aminophenylboronic acid with acryloyl chloride.^[4]^[5]

Materials:

- 3-Aminophenylboronic acid monohydrate
- Acryloyl chloride
- Sodium bicarbonate (NaHCO_3)
- Tetrahydrofuran (THF)
- Deionized water
- Ethyl acetate
- Magnetic stir bar and stirrer
- Round-bottom flask (250 mL)
- Ice bath

Procedure:

- In a 250 mL round-bottom flask, dissolve 3-aminophenylboronic acid monohydrate (e.g., 3.16 g, 20 mmol) in a 1:1 mixture of THF (40 mL) and water (40 mL).^[4]
- Add sodium bicarbonate (e.g., 3.36 g, 40 mmol) to the solution.^[4]
- Cool the flask in an ice-water bath to 0-5 °C.^[4]

- While maintaining the low temperature, slowly add acryloyl chloride (e.g., 3.77 g, 40 mmol) dropwise to the stirred solution.^[4]
- Allow the reaction to stir for 4 hours, gradually warming to room temperature.^[4]
- Remove the THF from the reaction mixture using a rotary evaporator.^[4]
- A solid crude product will be obtained. Add ethyl acetate (50 mL) and stir the solid for 2 hours to wash away impurities.^[4]
- Filter the solid product, wash with a small amount of cold water, and dry under a vacuum to yield the final white crystalline product.

Protocol 2: pKa Determination by Potentiometric Titration

Potentiometric titration is a standard method for determining the pKa of acids and bases by measuring the pH of a solution as a titrant is added.^{[8][9]}

Materials & Equipment:

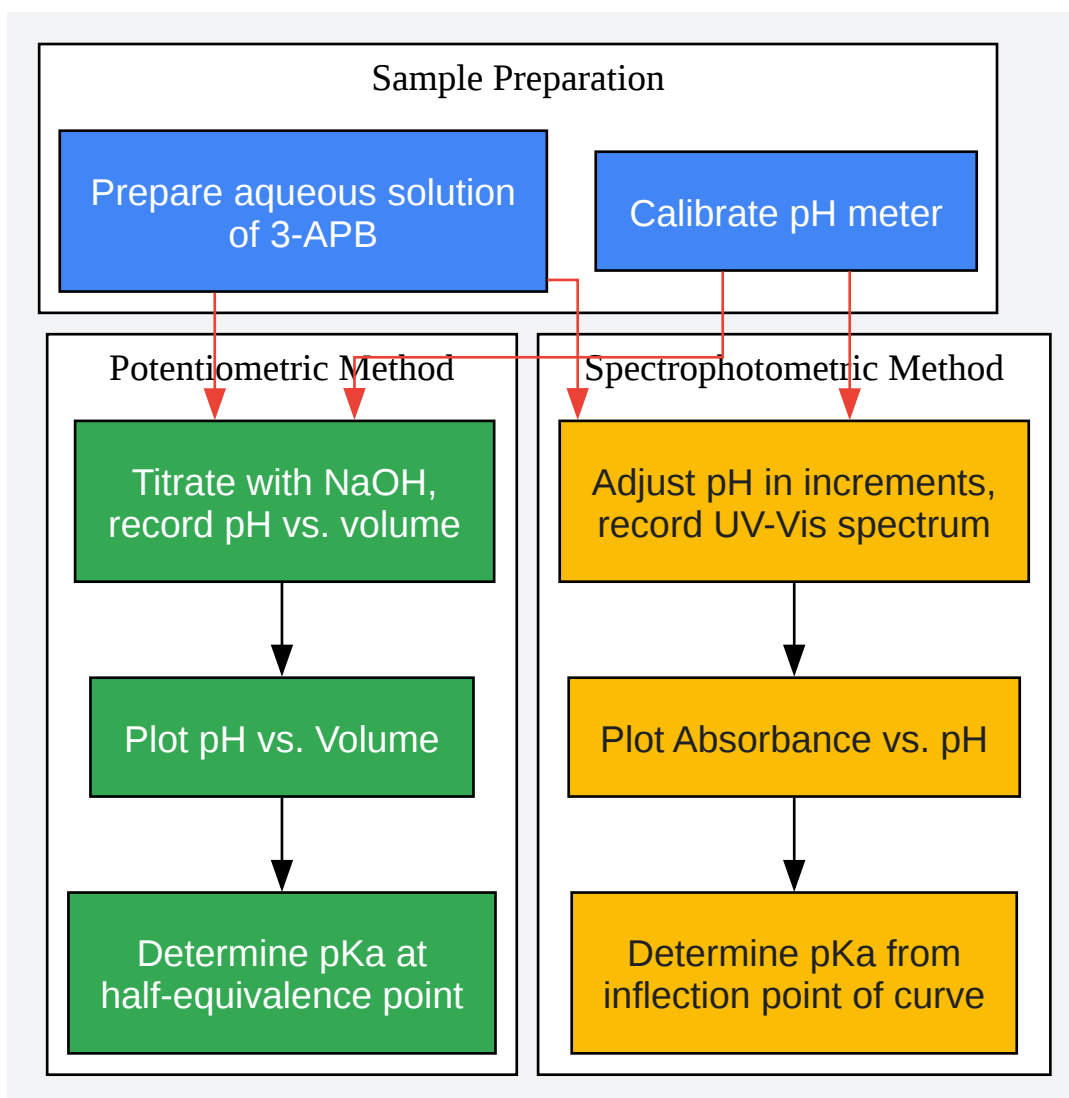
- **3-Acrylamidophenylboronic acid**
- Standardized sodium hydroxide (NaOH) solution (e.g., 0.1 M), carbonate-free
- Standardized hydrochloric acid (HCl) solution (e.g., 0.1 M)
- Deionized water, boiled to remove CO₂
- pH meter with a combination glass electrode, calibrated with standard buffers (pH 4, 7, 10)
- Automatic titrator or burette
- Stir plate and stir bar
- Constant temperature bath (25 ± 1 °C)

Procedure:

- Accurately weigh a sample of **3-acrylamidophenylboronic acid** and dissolve it in a known volume of CO₂-free deionized water to create a solution of known concentration (e.g., 0.01 M).
- Place the solution in a jacketed beaker maintained at 25 °C and begin gentle stirring.
- Immerse the calibrated pH electrode into the solution.
- Titrate the solution with the standardized NaOH solution, adding small, precise increments of the titrant.
- Record the pH value after each addition, allowing the reading to stabilize.
- Continue the titration past the equivalence point.
- Plot the measured pH versus the volume of NaOH added. The pKa is the pH at the half-equivalence point (the point where half of the acid has been neutralized). This can be determined from the first derivative of the titration curve.

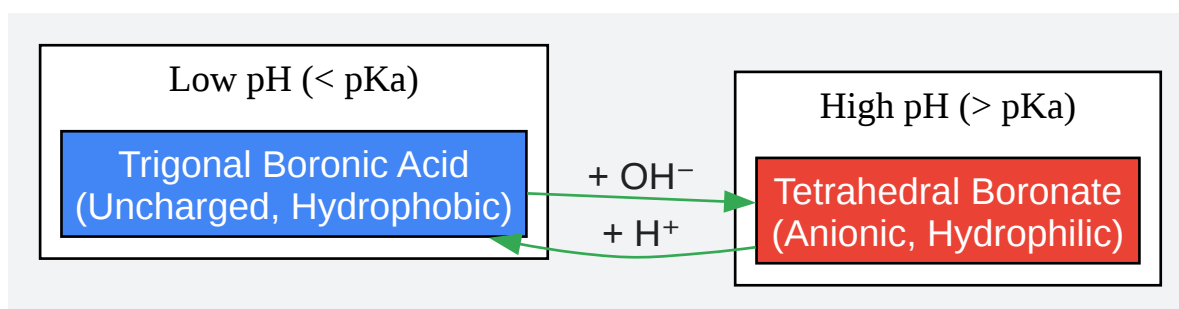
Visualizations: Workflows and Chemical Equilibria

Diagrams created using the DOT language provide clear visual representations of complex processes and relationships.



[Click to download full resolution via product page](#)

Caption: Workflow for pKa determination of 3-APB.



[Click to download full resolution via product page](#)

Caption: pH-dependent equilibrium of 3-APB.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Acrylamidophenylboronic acid | lookchem [lookchem.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. pH-Triggered reversible morphological inversion of orthogonally-addressable poly(3-acrylamidophenylboronic acid)-block-poly(acrylamidoethylamine) micelles and their shell crosslinked nanoparticles - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Synthesis and characterization of phenylboronic acid-containing polymer for glucose-triggered drug delivery+ - PMC [pmc.ncbi.nlm.nih.gov]
- 6. tandfonline.com [tandfonline.com]
- 7. 3-Acrylamidophenylboronic acid | C₉H₁₀BNO₃ | CID 10321331 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Acidity Constants of Boronic Acids as Simply as Possible: Experimental, Correlations, and Prediction - PMC [pmc.ncbi.nlm.nih.gov]
- 9. DSpace [kuscholarworks.ku.edu]
- To cite this document: BenchChem. [An In-depth Technical Guide to the pKa of 3-Acrylamidophenylboronic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b034243#exploring-the-pka-of-3-acrylamidophenylboronic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com